

Tween 85 in Biomedical Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tween 85
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tween 85, also known as Polysorbate 85, is a non-ionic surfactant and emulsifier widely utilized in the biomedical field. Its amphiphilic nature, stemming from a hydrophilic polyoxyethylene sorbitan head and a lipophilic trioleate tail, makes it an invaluable excipient in a variety of pharmaceutical formulations. This technical guide provides an in-depth overview of the applications of **Tween 85** in biomedical research, with a focus on its role in drug delivery, formulation development, and cellular studies. We will explore its physicochemical properties, detail experimental protocols for its use, and illustrate key mechanisms and workflows.

Physicochemical Properties of Tween 85

A comprehensive understanding of the physicochemical properties of **Tween 85** is crucial for its effective application in biomedical research. These properties influence its behavior in aqueous and non-aqueous environments, its interaction with other molecules, and its function as a solubilizer, emulsifier, and stabilizer.

Property	Value	Source(s)
Synonyms	Polysorbate 85, Polyoxyethylene (20) sorbitan trioleate	[1]
CAS Number	9005-70-3	[1][2]
Molecular Formula	C100H188O28 (approximate)	
Molecular Weight	~1839 g/mol	[3]
Appearance	Amber, oily, viscous liquid	[4][5]
Density	1.00 - 1.05 g/mL at 20 °C	[4]
Solubility	Dispersible in water; soluble in ethanol, methanol, ethyl acetate, and most organic solvents; insoluble in acetone.	[4]
HLB Value	11.0	[4]
Critical Micelle Concentration (CMC)	A specific CMC value for Tween 85 alone is not readily available in the literature. For context, the CMC values for other common Tweens are: Tween 20 (0.0499 mM), Tween 40 (0.0333 mM), Tween 60 (0.0167 mM), and Tween 80 (0.015 mM).[6] A study on mixed micelles found that the CMC of sodium dodecyl sulfate (SDS) was altered in the presence of Tween 85.	
Saponification Value	80 - 95 mg KOH/g	[1][7]
Hydroxyl Value	39 - 52 mg KOH/g	[7]

Core Applications in Biomedical Research

Tween 85's unique properties lend it to a multitude of applications in biomedical research, primarily centered around improving the delivery and efficacy of therapeutic agents.

Drug Delivery Systems

Tween 85 is a cornerstone in the formulation of various drug delivery systems, particularly for poorly water-soluble drugs. Its ability to form micelles and stabilize emulsions is key to its function.[8]

- **Nanoemulsions:** These are oil-in-water or water-in-oil emulsions with droplet sizes in the nanometer range. **Tween 85** acts as an effective emulsifier, reducing the interfacial tension between the oil and water phases and preventing droplet coalescence.[6] This is crucial for creating stable nanoemulsions that can encapsulate lipophilic drugs, enhancing their solubility and bioavailability.
- **Micelles:** Above its critical micelle concentration, **Tween 85** self-assembles into micelles in aqueous solutions. The hydrophobic tails form the core of the micelle, creating a microenvironment capable of solubilizing hydrophobic drug molecules. The hydrophilic heads form the outer shell, allowing the micelle to be dispersed in aqueous media. This micellar encapsulation protects the drug from degradation and improves its systemic circulation time.
- **Nanoparticles:** **Tween 85** is often used as a stabilizer in the synthesis of polymeric nanoparticles, such as those made from chitosan.[9] It adsorbs to the surface of the nanoparticles, preventing their aggregation and ensuring a stable dispersion. This is critical for maintaining the desired particle size and surface characteristics, which are important for cellular uptake and drug release kinetics.

Vaccine Formulations

Tween 85, in combination with other surfactants like Span 85, is a component of oil-in-water emulsion adjuvants, such as MF59. These adjuvants enhance the immune response to vaccine antigens. The emulsion formulation helps to create a depot effect at the injection site, leading to a sustained release of the antigen and a more robust and prolonged immune response.

Enhancing Drug Bioavailability

A significant challenge in drug development is the poor aqueous solubility of many active pharmaceutical ingredients (APIs), which limits their oral bioavailability. **Tween 85** addresses this by:

- **Improving Solubility:** As discussed, **Tween 85** can significantly increase the solubility of hydrophobic drugs through micellar encapsulation.[\[8\]](#)
- **Inhibiting P-glycoprotein (P-gp):** P-gp is an efflux pump found in various tissues, including the intestines, that can actively transport drugs out of cells, reducing their absorption. Surfactants like **Tween 85** have been shown to inhibit P-gp activity.[\[10\]](#)[\[11\]](#) This inhibition can occur through several mechanisms, including altering membrane fluidity and interfering with ATP hydrolysis, which powers the pump. By inhibiting P-gp, **Tween 85** can increase the intracellular concentration of co-administered drugs, thereby enhancing their absorption and bioavailability.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Tween 85**.

Preparation of a Nanoemulsion using High-Pressure Homogenization

This protocol describes the preparation of an oil-in-water (O/W) nanoemulsion for the encapsulation of a hydrophobic drug.

Materials:

- Hydrophobic drug
- Oil phase (e.g., medium-chain triglycerides, soybean oil)
- **Tween 85**
- Deionized water
- High-pressure homogenizer

Methodology:

- **Oil Phase Preparation:** Dissolve the hydrophobic drug in the selected oil at the desired concentration. Gently heat and stir if necessary to ensure complete dissolution.
- **Aqueous Phase Preparation:** Disperse **Tween 85** in deionized water. The concentration of **Tween 85** will depend on the desired oil-to-surfactant ratio, typically ranging from 1% to 5% (w/v).
- **Pre-emulsion Formation:** Gradually add the oil phase to the aqueous phase while continuously stirring at a high speed (e.g., 5000-10,000 rpm) using a high-shear mixer for 10-15 minutes. This will form a coarse pre-emulsion.
- **High-Pressure Homogenization:** Pass the pre-emulsion through a high-pressure homogenizer. The homogenization pressure and number of passes are critical parameters to optimize for achieving the desired droplet size and polydispersity index (PDI). A typical starting point would be 15,000-20,000 psi for 3-5 passes.[\[12\]](#)[\[13\]](#)
- **Characterization:** Analyze the resulting nanoemulsion for droplet size, PDI, and zeta potential using dynamic light scattering (DLS). The encapsulation efficiency of the drug can be determined by separating the free drug from the nanoemulsion (e.g., by ultracentrifugation) and quantifying the drug concentration in the supernatant.

Synthesis of Chitosan Nanoparticles by Ionic Gelation

This protocol details the synthesis of chitosan nanoparticles for drug delivery, using **Tween 85** as a stabilizer.

Materials:

- Low molecular weight chitosan
- Acetic acid
- Sodium tripolyphosphate (TPP)
- **Tween 85**
- Deionized water

Methodology:

- **Chitosan Solution Preparation:** Dissolve chitosan in a 1% (v/v) acetic acid solution to a final concentration of 0.1-0.5% (w/v). Stir overnight to ensure complete dissolution.
- **Addition of Stabilizer:** Add **Tween 85** to the chitosan solution at a concentration of 0.5-1% (v/v) and stir for 30 minutes. The addition of **Tween 85** helps to prevent aggregation of the nanoparticles during their formation.[\[9\]](#)
- **TPP Solution Preparation:** Dissolve TPP in deionized water to a concentration of 0.1% (w/v).
- **Nanoparticle Formation:** While stirring the chitosan solution at a moderate speed, add the TPP solution dropwise. The formation of opalescent suspension indicates the formation of nanoparticles due to the ionic interaction between the positively charged chitosan and the negatively charged TPP.[\[14\]](#)[\[15\]](#)
- **Purification:** Centrifuge the nanoparticle suspension at a high speed (e.g., 15,000 rpm for 30 minutes) to pellet the nanoparticles. Discard the supernatant and resuspend the pellet in deionized water. Repeat this washing step twice to remove any unreacted reagents.
- **Characterization:** Analyze the purified nanoparticles for their size, PDI, and zeta potential using DLS. The morphology of the nanoparticles can be visualized using scanning electron microscopy (SEM) or transmission electron microscopy (TEM).

In Vitro Drug Release Study using the Dialysis Bag

Method

This protocol describes a common method to evaluate the release of a drug from a **Tween 85**-based formulation.

Materials:

- Drug-loaded formulation (e.g., nanoemulsion, nanoparticles)
- Dialysis membrane with an appropriate molecular weight cut-off (MWCO)
- Phosphate buffered saline (PBS), pH 7.4

- Shaking incubator or water bath

Methodology:

- **Membrane Preparation:** Cut the dialysis membrane to the desired length and hydrate it in the release medium (PBS) for at least 30 minutes before use.
- **Sample Loading:** Accurately measure a specific volume of the drug-loaded formulation and place it inside the dialysis bag. Securely close both ends of the bag.
- **Release Study:** Immerse the dialysis bag in a known volume of pre-warmed PBS (37°C) in a beaker or flask. The volume of the release medium should be sufficient to maintain sink conditions (i.e., the concentration of the released drug should not exceed 10-15% of its saturation solubility in the medium).
- **Sampling:** Place the setup in a shaking incubator or water bath at 37°C with gentle agitation. At predetermined time intervals (e.g., 0.5, 1, 2, 4, 8, 12, 24 hours), withdraw a small aliquot of the release medium and replace it with an equal volume of fresh, pre-warmed PBS.[\[16\]](#)
[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Drug Quantification:** Analyze the collected samples for drug concentration using a suitable analytical method, such as UV-Vis spectrophotometry or high-performance liquid chromatography (HPLC).
- **Data Analysis:** Calculate the cumulative percentage of drug released at each time point and plot it against time to obtain the drug release profile.

Cell Viability Assessment using the MTT Assay

This protocol is used to assess the cytotoxicity of a **Tween 85**-containing formulation on a cell line.

Materials:

- Cell line of interest
- Complete cell culture medium

- **Tween 85**-based formulation
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well cell culture plate
- Microplate reader

Methodology:

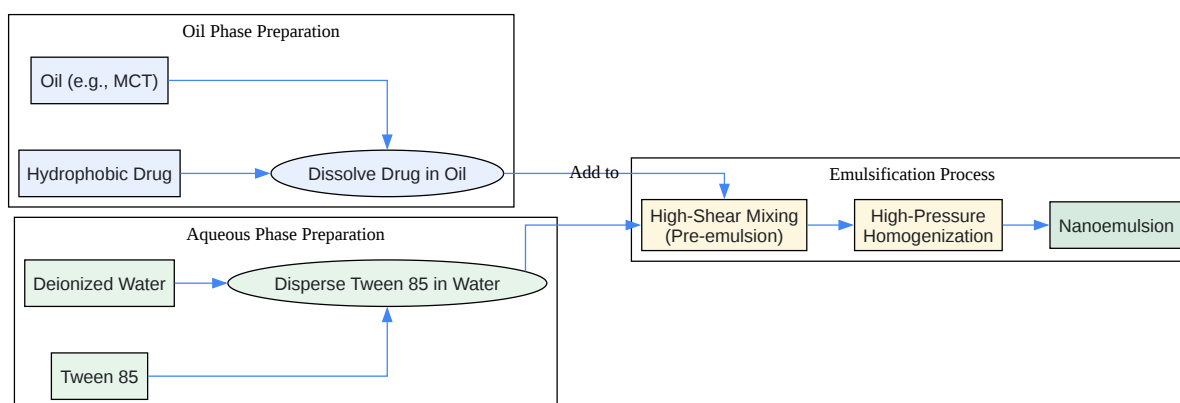
- **Cell Seeding:** Seed the cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight in a CO₂ incubator at 37°C.
- **Treatment:** Prepare serial dilutions of the **Tween 85**-based formulation in complete cell culture medium. Remove the old medium from the wells and add 100 µL of the different concentrations of the formulation to the respective wells. Include wells with untreated cells (negative control) and cells treated with a known cytotoxic agent (positive control). Also, include wells with the formulation vehicle (**Tween 85** solution without the drug) to assess the cytotoxicity of the excipient itself.
- **Incubation:** Incubate the plate for a specific period (e.g., 24, 48, or 72 hours) in the CO₂ incubator.
- **MTT Addition:** After the incubation period, add 10 µL of the MTT solution to each well and incubate for another 2-4 hours. During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.[\[21\]](#)[\[22\]](#)
- **Formazan Solubilization:** Carefully remove the medium containing MTT and add 100 µL of the solubilization solution to each well to dissolve the formazan crystals. Gently pipette up and down to ensure complete dissolution.
- **Absorbance Measurement:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability for each treatment group relative to the untreated control cells.

Visualizations: Workflows and Mechanisms

To further elucidate the practical applications and mechanisms of action of **Tween 85**, the following diagrams are provided in the DOT language for use with Graphviz.

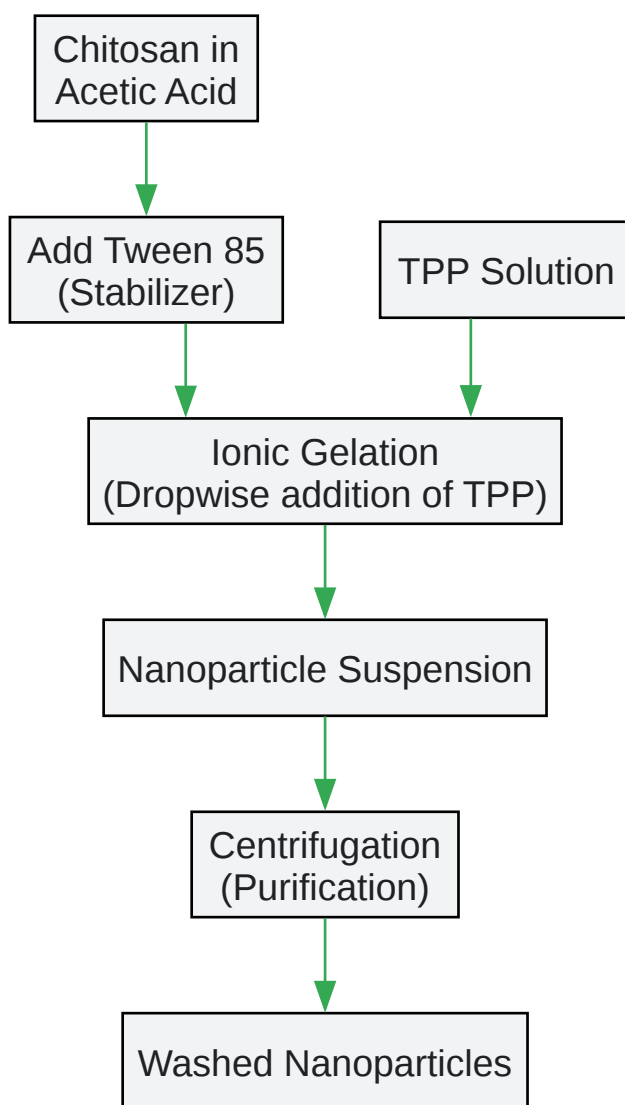
Workflow for Nanoemulsion Preparation



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Caption: Workflow for preparing a drug-loaded nanoemulsion using **Tween 85**.

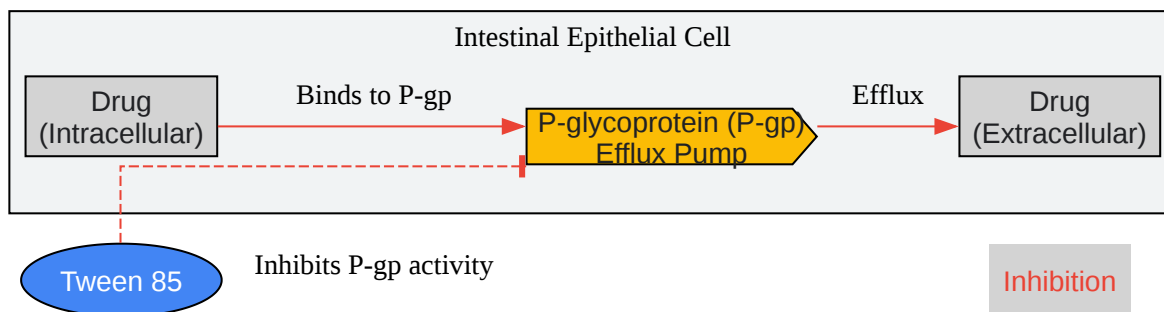
Workflow for Chitosan Nanoparticle Synthesis



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Caption: Workflow for the synthesis of chitosan nanoparticles stabilized with **Tween 85**.

Mechanism of P-glycoprotein Inhibition by Tween 85



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Caption: Mechanism of **Tween 85** enhancing drug absorption by inhibiting P-glycoprotein.

Conclusion

Tween 85 is a versatile and indispensable excipient in modern biomedical research and pharmaceutical development. Its ability to enhance the solubility and bioavailability of poorly water-soluble drugs, stabilize complex formulations like nanoemulsions and nanoparticles, and act as a component in vaccine adjuvants underscores its importance. The detailed protocols and illustrative workflows provided in this guide offer a practical resource for researchers and scientists aiming to leverage the unique properties of **Tween 85** in their work. As drug delivery technologies continue to advance, the multifaceted applications of **Tween 85** are likely to expand, further solidifying its role in the development of more effective and patient-friendly therapeutics.

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